



Application Notes: Mepenzolate Bromide Solution Preparation for Experimental Use

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Compound of Interest		
Compound Name:	mepenzolate	
Cat. No.:	B1169538	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction **Mepenzolate** bromide is a quaternary ammonium anticholinergic agent that acts as a muscarinic receptor antagonist.[1][2] It is primarily recognized for its ability to decrease gastric acid and pepsin secretion and to suppress contractions of the gastrointestinal tract by blocking the action of acetylcholine.[2][3][4] Its mechanism involves antagonism of muscarinic acetylcholine receptors, with notable affinity for M2 and M3 subtypes (K_is of 0.68 nM and 2.6 nM, respectively), and it has also been identified as a GPR109A inhibitor.[5][6] These properties make it a compound of interest in research related to gastrointestinal disorders, chronic obstructive pulmonary disease (COPD), and inflammation.[5]

Proper preparation of **mepenzolate** bromide solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for dissolving, preparing, and storing **mepenzolate** bromide solutions for various research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **mepenzolate** bromide is presented below.



Property	Value
CAS Number	76-90-4[7]
Molecular Formula	C21H26BrNO3[7]
Molecular Weight	420.34 g/mol [6][8]
Appearance	White to pale yellow crystalline powder[9]
Purity	Typically ≥95%[7]

Data Presentation: Solubility

Mepenzolate bromide exhibits variable solubility depending on the solvent and preparation conditions. The following table summarizes solubility data from various sources. It is recommended to perform small-scale solubility tests before preparing large-volume stock solutions.



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Conditions & Notes
DMSO	9 - 250	21.4 - 594.8	Sonication and use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.[5][7][8]
Water	6 - 10	14.3 - 23.8	Requires sonication and may require warming to 60°C for complete dissolution. [5][6][8]
Saline	10	23.8	Requires sonication and warming to 60°C. [5]
PBS (pH 7.2)	~1	~2.4	Recommended for preparing aqueous solutions without organic solvents.[7]
Dimethylformamide (DMF)	~5	~11.9	An alternative organic solvent for stock solutions.[7]
Methanol	Freely Soluble	Not Specified	-
Ethanol (95%)	Slightly Soluble	Not Specified	-
In Vivo Formulation	1	2.38	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline. Sonication is recommended.[8]



Experimental Protocols

Accurate preparation of solutions is paramount for experimental success. Below are detailed protocols for preparing stock and working solutions of **mepenzolate** bromide.

Protocol 1: High-Concentration Stock Solution in DMSO (for in vitro use)

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media or assay buffers.

Materials:

- Mepenzolate Bromide powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer and sonicator

Procedure:

- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh the desired amount of mepenzolate bromide powder.
- Solvent Addition: Add the calculated volume of DMSO to achieve the target concentration (e.g., for a 100 mM stock, add 23.79 µL of DMSO per 1 mg of powder).
- Dissolution: Vortex the solution vigorously. If particulates remain, sonicate the vial in a water bath until the solution is clear.[5][8] Hygroscopic DMSO can significantly impact solubility, so use a fresh aliquot.[5]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store as recommended in the storage table below.



Protocol 2: Aqueous Solution Preparation (for in vivo or organic solvent-free assays)

This protocol is for direct dissolution in aqueous buffers, suitable for applications where organic solvents must be avoided.

Materials:

- Mepenzolate Bromide powder
- Sterile Water, Phosphate-Buffered Saline (PBS), or Isotonic Saline
- Sterile conical tubes or vials
- · Calibrated analytical balance
- Heated water bath, vortex mixer, and sonicator
- Sterile 0.22 μm syringe filter

Procedure:

- Weighing: Accurately weigh the required mass of **mepenzolate** bromide in a sterile tube.
- Solvent Addition: Add the pre-calculated volume of the desired aqueous solvent (e.g., water, saline).
- Dissolution: Vortex the mixture. To aid dissolution, use a combination of sonication and warming in a water bath up to 60°C.[5] Be cautious not to overheat to prevent degradation.
- Sterilization: Once fully dissolved and cooled to room temperature, sterilize the solution by passing it through a 0.22 μm syringe filter.[5]
- Usage: It is strongly recommended to prepare aqueous solutions freshly on the day of use and not to store them for more than one day.[7]

Storage and Stability



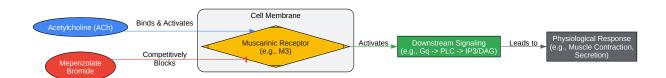
Proper storage is essential to maintain the integrity of **mepenzolate** bromide.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years	Keep tightly sealed and protected from moisture.[7][8]
Solvent Stock (e.g., DMSO)	-80°C	6 - 12 months	Store in sealed, airtight vials.[5][8]
-20°C	1 month	For shorter-term storage. Avoid moisture.[5]	
Aqueous Solution	2-8°C	≤ 1 day	Fresh preparation is highly recommended. [7]

Visualizations

Mechanism of Action

Mepenzolate bromide acts as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs), preventing the binding of the endogenous ligand acetylcholine. This blockade inhibits downstream signaling pathways, leading to effects such as smooth muscle relaxation and reduced glandular secretion.





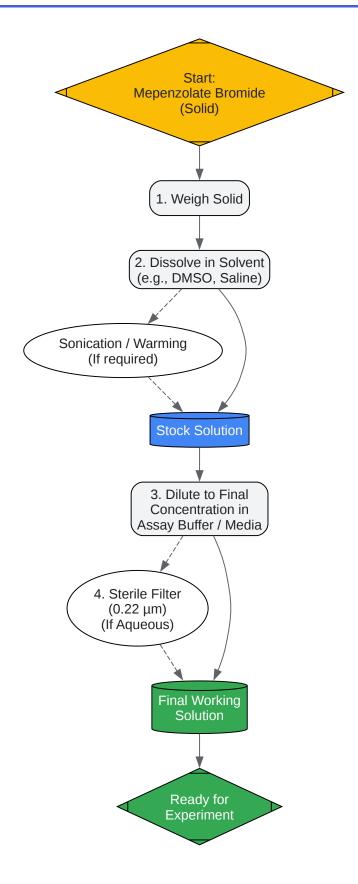
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Caption: Mechanism of Mepenzolate Bromide as a Muscarinic Antagonist.

Experimental Workflow

The general workflow for preparing a final working solution of **mepenzolate** bromide from a solid or stock solution involves several key steps to ensure accuracy and sterility.





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Caption: Workflow for Mepenzolate Bromide Working Solution Preparation.



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